

Application Note: High-Throughput Dihydroceramide Screening via Shotgun Lipidomics

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Compound of Interest

Compound Name: *C18 Dihydroceramide-d3-1*

Cat. No.: *B8069928*

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Introduction

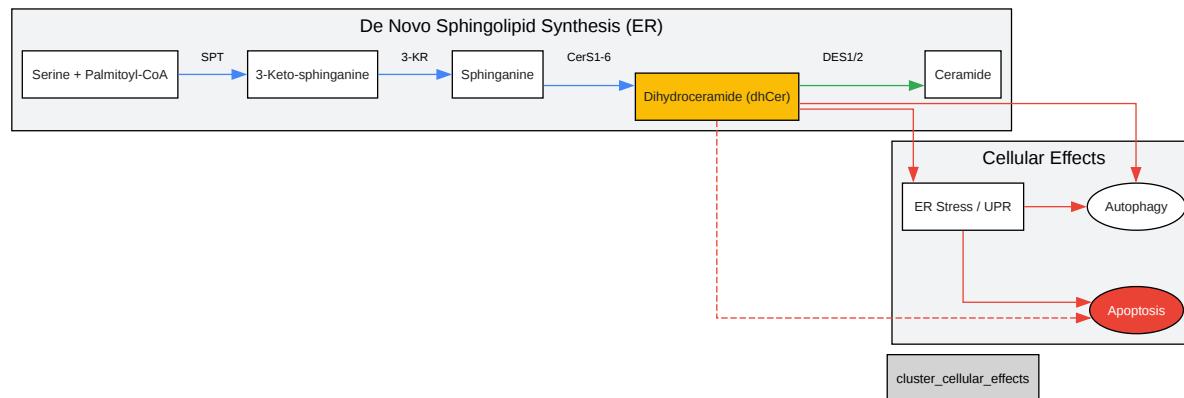
Dihydroceramides (dhCer), once considered inert precursors to ceramides, are now recognized as critical bioactive sphingolipids involved in a multitude of cellular processes.[\[1\]](#)[\[2\]](#)[\[3\]](#)

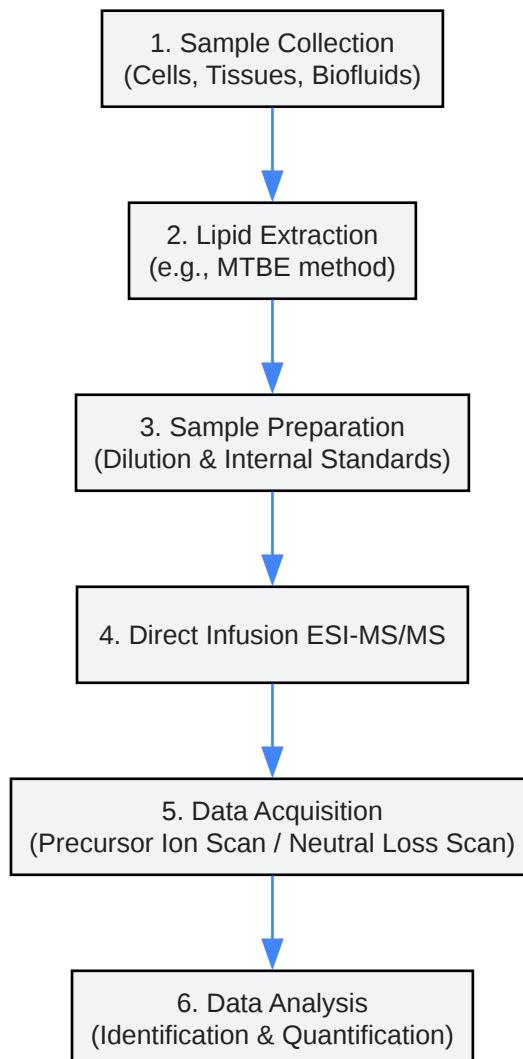
Dysregulation of dihydroceramide metabolism has been implicated in various pathologies, including cancer, metabolic diseases, and neurodegenerative disorders.[\[2\]](#)[\[4\]](#) This makes the high-throughput screening and quantification of dihydroceramide species a crucial aspect of biomedical research and drug development. Shotgun lipidomics, a direct-infusion mass spectrometry approach, offers a rapid and robust platform for the comprehensive analysis of the lipidome, including dihydroceramides, without the need for time-consuming chromatographic separation.[\[5\]](#) This application note provides a detailed workflow and protocols for the high-throughput screening of dihydroceramides using a shotgun lipidomics approach.

Dihydroceramide Signaling Pathways

Dihydroceramides are key intermediates in the de novo sphingolipid synthesis pathway, which primarily occurs in the endoplasmic reticulum.[\[2\]](#)[\[6\]](#) The accumulation of specific dihydroceramide species can trigger various cellular responses, including autophagy, apoptosis, and the unfolded protein response (UPR) through endoplasmic reticulum (ER)

stress.^[1]^[2]^[3] Understanding these pathways is essential for interpreting the results of dihydroceramide screening.





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